

Comparative Guide to Compounds Structurally Related to N-tert-butyl-2-acetamidobenzamide

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Compound of Interest

Compound Name: *N-tert-butyl-2-acetamidobenzamide*

Cat. No.: B8797698

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Disclaimer: Independent replication studies for **N-tert-butyl-2-acetamidobenzamide**, or its immediate structural analogs, are not available in the current scientific literature. This guide provides a comparative overview of structurally related compounds, focusing on their synthesis and reported biological activities to offer insights for researchers, scientists, and drug development professionals. The information presented is based on initial studies and does not represent a direct performance comparison of **N-tert-butyl-2-acetamidobenzamide** with other alternatives.

Introduction

The molecule **N-tert-butyl-2-acetamidobenzamide** comprises two key structural motifs: a 2-acetamidobenzamide core and an N-tert-butyl group. While no studies have been identified for this specific combination, research on compounds containing these individual moieties provides valuable information on their potential chemical and biological properties. This guide will explore derivatives of 2-acetamidobenzamide and various N-tert-butyl amides to offer a comparative perspective.

Part 1: Biological Activities of Structurally Related Compounds

2-Acetamidobenzamide Derivatives: Focus on Antiproliferative Activity

Recent studies have explored the therapeutic potential of derivatives of 2-acetamidobenzamide. A notable example is the synthesis of novel 2-(2-phenoxyacetamido)benzamides, which have been evaluated for their antiproliferative activity.

Key Findings:

- Several 2-(2-phenoxyacetamido)benzamide derivatives have demonstrated in vitro antiproliferative activity against various cancer cell lines, including human chronic myelogenous leukemia (K562).[1]
- The most active compounds from this series were found to induce cell cycle arrest in the G0/G1 phase and promote apoptosis.[1]
- The mechanism of apoptosis induction is believed to be mediated by the activation of caspases.[1]

Table 1: Summary of Reported Biological Activity of 2-(2-Phenoxyacetamido)benzamide Derivatives

Compound Class	Target/Activity	Mechanism of Action	Cancer Cell Line(s)	Reference
2-(2-Phenoxyacetamido)benzamides	Antiproliferative	G0/G1 cell cycle arrest, Caspase-mediated apoptosis	K562, NCI panel	[1]

N-tert-Butyl Amides: A Diverse Range of Applications

The N-tert-butyl amide moiety is present in a variety of compounds with diverse biological and commercial applications.

Table 2: Examples of N-tert-Butyl Amides and Their Applications

Compound	Application	Key Features	Reference
N-tert-Butyl-2-benzothiazolesulfenamide	Rubber vulcanization accelerator	Used in the manufacturing of tires and other rubber products.[2][3]	[2][3][4]
Substituted Benzamido-phenylcarbamates	Anti-inflammatory	Derivatives have been synthesized and evaluated for their anti-inflammatory properties.	[5]
N-tert-butyl pseudothiohydantoin derivatives	Potential anti-cancer therapy	Investigated as inhibitors of 11 β -HSD enzymes, which are implicated in cancer cell proliferation.[6]	[6]
Finasteride, Nelfinavir, CPI-1189	Pharmaceutical Drugs	The N-tert-butyl amide group is a structural component of these drugs used for various therapeutic purposes. [7]	[7]

Part 2: Experimental Protocols and Methodologies

Synthesis of 2-(2-Phenoxyacetamido)benzamides

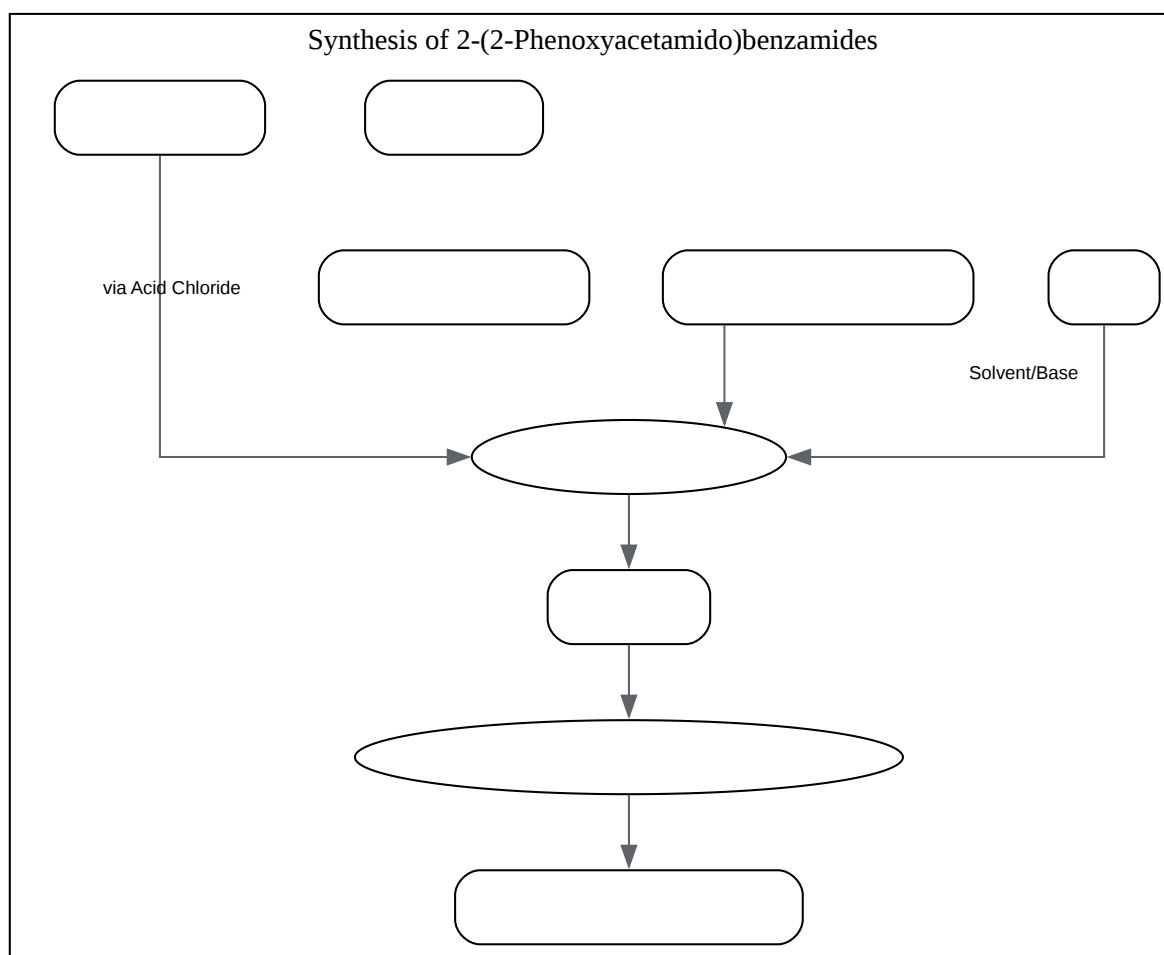
A general method for the synthesis of these compounds involves the reaction of an appropriate acid chloride with a substituted 2-aminobenzamide in the presence of pyridine.[1]

General Protocol:

- **Preparation of Acid Chlorides:** The corresponding phenoxyacetic acids are treated with a chlorinating agent (e.g., thionyl chloride) to form the acid chlorides.

- Amide Coupling: The synthesized acid chloride is then reacted with the appropriate 5-R-4-R₁-2-aminobenzamide in pyridine as a solvent and base.
- Purification: The final product is purified using standard techniques such as recrystallization or column chromatography.

Experimental Workflow for Synthesis of 2-(2-Phenoxyacetamido)benzamides



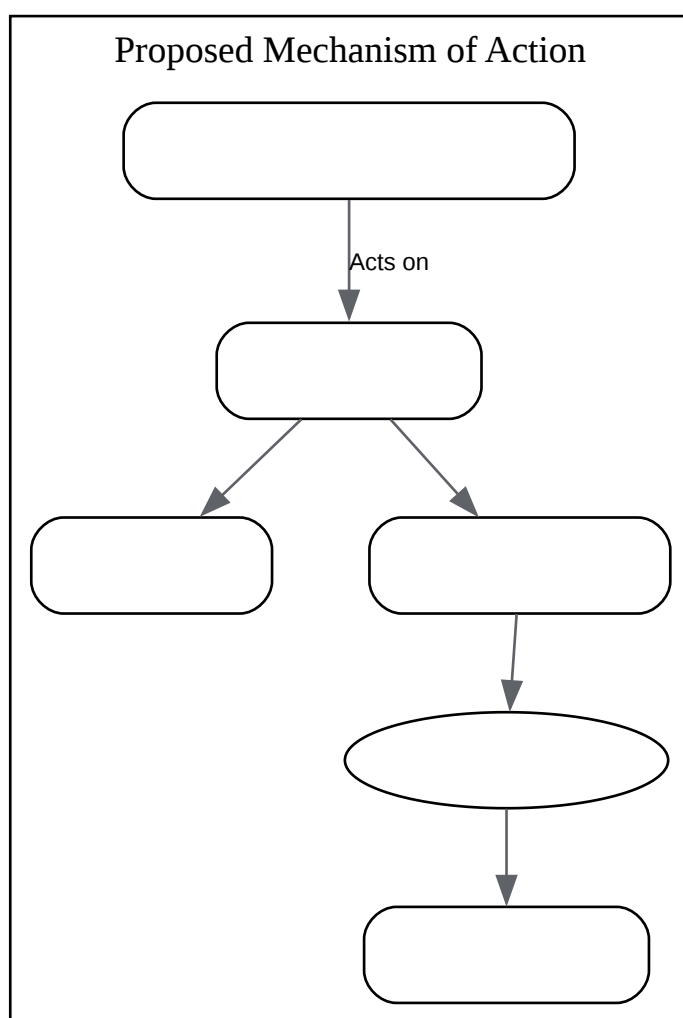
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Caption: Synthetic workflow for 2-(2-phenoxyacetamido)benzamides.

Proposed Mechanism of Action for Antiproliferative 2-Acetamidobenzamides

The antiproliferative effects of the studied 2-(2-phenoxyacetamido)benzamides are proposed to occur through the induction of cell cycle arrest and apoptosis.

Signaling Pathway for Proposed Mechanism of Action



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Caption: Proposed mechanism for antiproliferative activity.

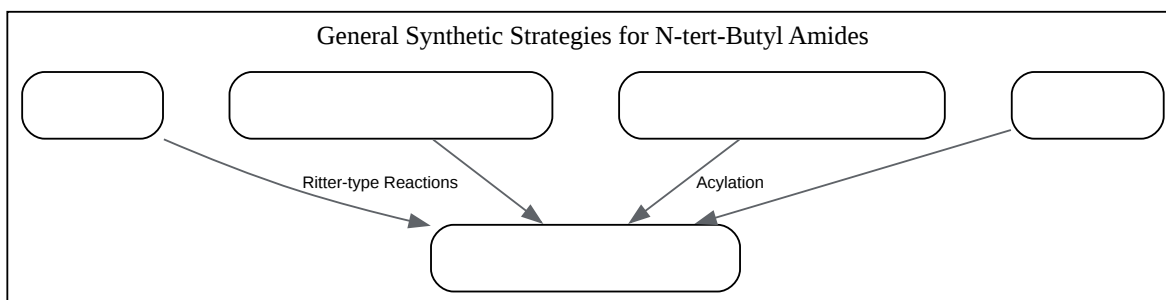
Part 3: Synthesis of N-tert-Butyl Amides

Several synthetic routes for the preparation of N-tert-butyl amides have been reported, offering different strategies for researchers.

Table 3: Comparison of Synthetic Methods for N-tert-Butyl Amides

Method	Starting Materials	Catalyst/Re agent	Conditions	Key Advantages	Reference
Ritter Reaction	Nitriles, Di-tert-butyl dicarbonate	Cu(OTf) ₂	Solvent-free, Room temperature	Highly stable and efficient catalyst, excellent isolated yields.[7]	[7]
Acylation of tert-Butylamine	Carboxylic acid chlorides, tert-Butylamine	Base (e.g., pyridine)	Varies	A classical and widely used method for amide bond formation.	[1]
Using tert-Butyl Nitrite (TBN) as Carbon Source	Nitriles, Water, tert-Butyl Nitrite (TBN)	None (heat-, metal-, and acid-free)	Mild conditions	Utilizes TBN as a practical carbon source for the tert-butyl group.[8]	[8]

Logical Relationship of a General N-tert-Butyl Amide Synthesis



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Caption: General strategies for N-tert-butyl amide synthesis.

Conclusion

While direct experimental data and replication studies on **N-tert-butyl-2-acetamidobenzamide** are currently unavailable, this guide provides a comparative overview of structurally related compounds. The antiproliferative potential of 2-acetamidobenzamide derivatives and the diverse applications of N-tert-butyl amides suggest that **N-tert-butyl-2-acetamidobenzamide** could be a molecule of interest for future research. The synthetic methodologies outlined here provide a starting point for the potential synthesis and subsequent investigation of this and other novel compounds. Further research is necessary to determine the specific properties and potential applications of **N-tert-butyl-2-acetamidobenzamide**.

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References

- 1. Synthesis, antiproliferative activity and possible mechanism of action of novel 2-acetamidobenzamides bearing the 2-phenoxy functionality - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. N-(1,1-Dimethylethyl)-2-benzothiazolesulfenamide | C₁₁H₁₄N₂S₂ | CID 7230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN1528761A - N-tert-butyl-2 (benzothiazyl) sulfenamide and production process thereof - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis of tert-butyl (substituted benzamido)phenylcarbamate derivatives: anti-inflammatory activity and docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A Novel N-Tert-Butyl Derivatives of Pseudothiohydantoin as Potential Target in Anti-Cancer Therapy [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Facile preparation of N-tert-butyl amides under heat-, metal- and acid-free conditions by using tert-butyl nitrite (TBN) as a practical carbon source - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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